

Analytical techniques for "trans-2-Methyl-4-chromanol" characterization

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Compound of Interest

Compound Name: *trans-2-Methyl-4-chromanol*

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An Application Guide for the Comprehensive Characterization of **trans-2-Methyl-4-chromanol**

Abstract: This document provides a detailed guide for the analytical characterization of **trans-2-Methyl-4-chromanol**, a heterocyclic compound belonging to the chromanol family.

Chromanols are significant structural motifs found in various biologically active molecules, including vitamin E and other natural products.[1][2] Accurate and comprehensive characterization is paramount for ensuring compound identity, purity, and stereochemical integrity in research, drug development, and quality control settings. This guide outlines an integrated, multi-technique approach, detailing the theoretical basis and practical protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC).

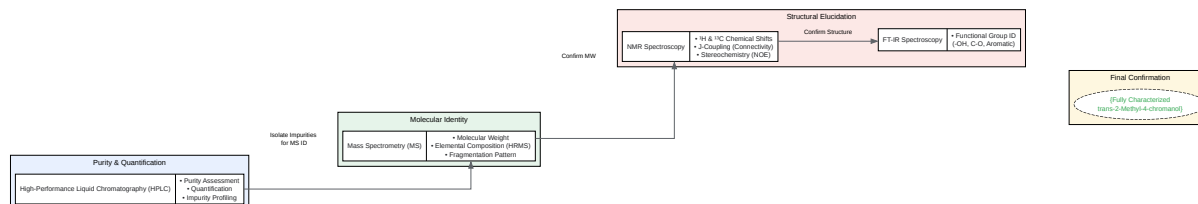
Introduction: The Need for an Orthogonal Analytical Approach

The unambiguous structural confirmation and purity assessment of a synthetic compound like **trans-2-Methyl-4-chromanol** cannot be achieved by a single analytical technique. Each method provides a unique piece of the molecular puzzle. While spectroscopic techniques like

NMR, MS, and FT-IR elucidate the molecular structure and functional groups, chromatographic methods such as HPLC are essential for quantifying its purity and identifying potential impurities. This guide presents a validated workflow where these techniques are used in concert to provide a comprehensive and trustworthy characterization profile.

Integrated Analytical Workflow

The characterization process follows a logical progression from initial purity assessment to definitive structural elucidation. An impurity identified by HPLC, for example, can be further investigated by LC-MS to determine its molecular weight, aiding in its identification.



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Caption: Integrated workflow for the characterization of **trans-2-Methyl-4-chromanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the de novo structural elucidation of organic molecules.[3] By analyzing the chemical environment of ^1H (proton) and ^{13}C nuclei, one can determine the carbon-hydrogen framework and the precise connectivity of atoms within the molecule.

Causality and Experimental Choices

- **Solvent Selection:** Deuterated chloroform (CDCl_3) is a common choice for non-polar to moderately polar organic molecules as it dissolves the analyte without producing an overwhelming solvent signal in the ^1H NMR spectrum.[4]
- **Internal Standard:** Tetramethylsilane (TMS) is added as an internal standard because its protons are chemically shielded, resonating at a defined 0.0 ppm, and it is chemically inert. [5]
- **^1H NMR:** Provides information on the number of different proton environments, their relative numbers (integration), and their neighboring protons (spin-spin splitting). The coupling constant (J-value) between the proton at C4 and the adjacent methylene protons at C3 is critical for confirming the trans stereochemistry.
- **^{13}C NMR:** Reveals the number of unique carbon environments in the molecule.

Protocol: ^1H and ^{13}C NMR Analysis

- **Sample Preparation:** Dissolve 5-10 mg of **trans-2-Methyl-4-chromanol** in approximately 0.6 mL of CDCl_3 .
- **Standard Addition:** Add a small drop of TMS to the solution.
- **Transfer:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Instrumentation:** Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
- **^1H Acquisition Parameters:**
 - **Pulse Program:** Standard single pulse (zg30).
 - **Spectral Width:** -2 to 12 ppm.

- Acquisition Time: ~4 seconds.
- Relaxation Delay (d1): 1-2 seconds.
- Number of Scans: 16-64, depending on concentration.
- ^{13}C Acquisition Parameters:
 - Pulse Program: Standard proton-decoupled (zgpg30).
 - Spectral Width: 0 to 200 ppm.
 - Number of Scans: 1024-4096, as ^{13}C has a low natural abundance.
- Data Processing: Process the raw data (FID) using appropriate software (e.g., Mnova, TopSpin). Apply Fourier transform, phase correction, and baseline correction. Reference the ^1H spectrum to the TMS peak at 0.0 ppm and the ^{13}C spectrum to the residual CDCl_3 peak at 77.16 ppm.^[6]

Expected Spectral Data

The following tables summarize the predicted chemical shifts (δ) in ppm, multiplicities, and assignments for the molecule.

Table 1: Expected ^1H NMR Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.10 - 6.80	m	4H	Ar-H	Aromatic protons on the benzene ring.
~ 4.80	t	1H	H-4	Benzylic proton adjacent to hydroxyl group. Expected as a triplet due to coupling with two C3 protons.
~ 3.80	m	1H	H-2	Proton on carbon adjacent to the ether oxygen and methyl group.
~ 2.50	s (broad)	1H	OH	Hydroxyl proton; signal may be broad and its shift is concentration-dependent. ^[5] Can be confirmed by D ₂ O exchange. ^[5]
~ 2.10	m	1H	H-3a (axial)	Diastereotopic methylene proton.
~ 1.90	m	1H	H-3b (equatorial)	Diastereotopic methylene proton.

| ~ 1.45 | d | 3H | C2-CH₃ | Methyl group doublet, coupled to the H-2 proton. |

Table 2: Expected ¹³C NMR Data (101 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Assignment	Rationale
~ 150.0	C-8a	Aromatic carbon attached to oxygen.
~ 129.0 - 120.0	Ar-C	Aromatic carbons.
~ 116.0	C-4a	Aromatic carbon.
~ 75.0	C-2	Carbon adjacent to ether oxygen and methyl group.
~ 65.0	C-4	Carbon bearing the hydroxyl group.
~ 35.0	C-3	Methylene carbon in the heterocyclic ring.

| ~ 22.0 | C2-CH₃ | Methyl group carbon. |

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and valuable structural information through the analysis of fragmentation patterns.^[7] For chromanol derivatives, electron ionization (EI) is a common technique that induces reproducible fragmentation.

Causality and Experimental Choices

- **Ionization Method:** Electron Ionization (EI) is chosen for its ability to generate a clear molecular ion (M⁺) and a rich, reproducible fragmentation pattern that serves as a "fingerprint" for the compound.
- **Expected Fragmentation:** The heterocyclic ring of the chromanol moiety is expected to undergo characteristic fragmentation. The most significant fragmentation pathway for chromanols involves the loss of a C₃H₇ fragment (55 Da) or C₃H₈ (56 Da) from the heterocyclic ring, leading to stable tropylium or quinone methide ions, respectively.^[8]

Protocol: GC-MS with Electron Ionization

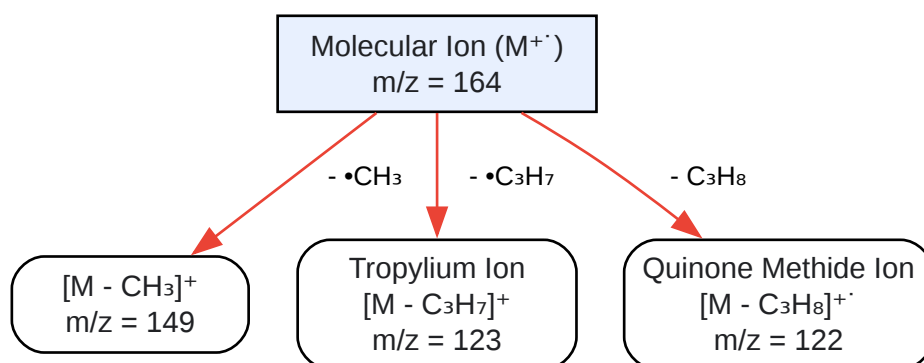
- Sample Preparation: Prepare a dilute solution of the compound (~100 µg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an EI source.
- GC Parameters:
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm).
 - Carrier Gas: Helium at a constant flow of ~1 mL/min.
 - Injection: 1 µL, splitless injection.
 - Temperature Program: Start at 80 °C, hold for 2 min, then ramp at 10 °C/min to 280 °C and hold for 5 min.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Source Temperature: 230 °C.

Expected Mass Spectrum Data

Table 3: Predicted Key Ions in EI-MS

m/z (Daltons)	Ion	Description
164	$[M]^+$	Molecular Ion ($C_{10}H_{12}O_2$)
149	$[M - CH_3]^+$	Loss of the methyl group from C2.
123	$[M - C_3H_7]^+$	Loss of a propyl fragment from the heterocyclic ring.[8]
122	$[M - C_3H_8]^+$	Loss of propane via hydrogen transfer.[8]

| 107 | | Further fragmentation of the aromatic ring. |



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Caption: Key fragmentation pathways for 2-Methyl-4-chromanol in EI-MS.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Protocol: Attenuated Total Reflectance (ATR) or KBr Pellet

- **Sample Preparation (ATR):** Place a small amount of the solid sample directly onto the ATR crystal. Ensure good contact by applying pressure with the anvil.

- **Background Scan:** Perform a background scan of the empty ATR crystal to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- **Sample Scan:** Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Range:** Collect data from 4000 cm^{-1} to 400 cm^{-1} .

Expected FT-IR Data

Table 4: Key FT-IR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Expected Intensity
3600 - 3200	O-H stretch	Alcohol	Strong, Broad
3100 - 3000	C-H stretch	Aromatic	Medium
2980 - 2850	C-H stretch	Aliphatic (CH_3 , CH_2 , CH)	Medium-Strong
1600, 1480	C=C stretch	Aromatic Ring	Medium, Sharp
1250 - 1200	C-O stretch	Aryl-Alkyl Ether	Strong

| 1100 - 1000 | C-O stretch | Secondary Alcohol | Strong |

High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone technique for assessing the purity of a non-volatile organic compound.^[9] A reverse-phase method is typically suitable for chromanol derivatives.

Causality and Experimental Choices

- **Mode:** Reverse-phase HPLC is selected, as the analyte is moderately polar and will interact well with a non-polar stationary phase (like C18).^[10]
- **Mobile Phase:** A mixture of water and a polar organic solvent like acetonitrile or methanol is used.^[11] A gradient elution (where the organic solvent percentage increases over time) is

often employed to ensure that both the main compound and any potential impurities (with different polarities) are eluted with good peak shape.^[9]

- **Detector:** UV-Vis detection is ideal as the aromatic chromanol ring possesses a strong chromophore that absorbs UV light, typically around 270-280 nm.

Protocol: Reverse-Phase HPLC for Purity Analysis

- **Sample Preparation:** Accurately weigh and dissolve the sample in the mobile phase or a compatible solvent (e.g., acetonitrile) to a final concentration of approximately 1 mg/mL. Filter the solution through a 0.45 µm syringe filter.
- **Instrumentation:** Use an HPLC system equipped with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- **System Suitability:** Before sample analysis, perform replicate injections of a standard solution to ensure the system is performing correctly (e.g., check for consistent retention times, peak areas, and tailing factors).^[12]

Table 5: Suggested HPLC Method Parameters

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	Water (HPLC Grade)
Mobile Phase B	Acetonitrile (HPLC Grade)
Gradient	0-2 min: 30% B; 2-15 min: 30% to 95% B; 15-18 min: 95% B; 18-18.1 min: 95% to 30% B; 18.1-22 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 275 nm

| Run Time | 22 minutes |

- Data Analysis: Integrate the peaks in the resulting chromatogram. Calculate the purity of the main peak as a percentage of the total peak area.

Conclusion

The analytical strategy detailed in this guide provides a robust framework for the complete characterization of **trans-2-Methyl-4-chromanol**. By integrating data from NMR for structural mapping, MS for molecular weight confirmation, FT-IR for functional group identification, and HPLC for purity assessment, researchers can establish the identity, integrity, and quality of their compound with a high degree of scientific confidence. Each protocol is designed to be self-validating and is grounded in established analytical principles.

References

- Nilsson, J. L. G., Agurell, S., Selander, H., Sievertsson, H., & Skånberg, I. (1969). Mass Spectra of Chromanols Related to Tocopherols. *Acta Chemica Scandinavica*, 23, 1832-1834. (Available at: [\[Link\]](#))
- Frank, J., & Schmachtenberg, J. (2020). Diversity of Chromanol and Chromenol Structures and Functions: An Emerging Class of Anti-Inflammatory and Anti-Carcinogenic Agents. *Frontiers in Physiology*, 11, 396. (Available at: [\[Link\]](#))
- The Royal Society of Chemistry. (n.d.). Supporting Information - General considerations. (Available at: [\[Link\]](#))
- Taylor & Francis Online. (n.d.). Analytical methods – Knowledge and References. (Available at: [\[Link\]](#))
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. *The Journal of Organic Chemistry*, 62(21), 7512–7515. (Available at: [\[Link\]](#))
- SIELC Technologies. (2018). Separation of 2-Methoxy-4-methylphenol on Newcrom R1 HPLC column. (Available at: [\[Link\]](#))

- Kandasamy, et al. (2019). Bioanalytical and Mass Spectrometric Methods for Aldehyde Profiling in Biological Fluids. *Metabolites*, 9(6), 113. (Available at: [\[Link\]](#))
- Mosandl, A., et al. (2001). Enantioselective analysis of 2-methyl-4-(2,2,3-trimethylcyclopent-3-en-1-yl)-but-2-enol, 2-methyl-4-(2,2,3-trimethylcyclopent-3-en-1-yl)-but-2-enal and alpha-campholene aldehyde by capillary gas chromatography. *Journal of Separation Science*, 24(10), 819-822. (Available at: [\[Link\]](#))
- Lafta, S. J., et al. (2013). SYNTHESIS AND CHARACTERIZATION OF SOME (7-HYDROXY-4-METHYL-2H-CHROMEN-2-ONE) DERIVATIVES. *Journal of Kerbala University*, 11(2). (Available at: [\[Link\]](#))
- Birringer, M., et al. (2018). Natural 6-hydroxy-chromanols and -chromenols: structural diversity, biosynthetic pathways and health implications. *RSC Advances*, 8(32), 17736-17781. (Available at: [\[Link\]](#))
- Reusch, W. (n.d.). NMR Spectroscopy. Michigan State University Chemistry Department. (Available at: [\[Link\]](#))
- Siregar, P., et al. (2019). How to Read and Interpret FTIR Spectroscopy of Organic Material. *Indonesian Journal of Science & Technology*, 4(1), 97-118. (Available at: [\[Link\]](#))
- Clark, J. (2014). The H-1 NMR spectrum of 2-methylpropan-1-ol. Doc Brown's Chemistry. (Available at: [\[Link\]](#))
- de Souza, M. V. N., et al. (2023). Synthesis, characterization and crystal structure of methyl 2-(2-oxo-2 H-chromen-4-yl-amino)-benzoate. *Acta Crystallographica Section E*, 79(Pt 9), 842-846. (Available at: [\[Link\]](#))
- Garcia, A., et al. (1995). Development and validation of chromatographic methods (HPLC and GC) for the determination of the active components (benzocaine, tyrothricin and menthol) in throat lozenges. *Journal of Pharmaceutical and Biomedical Analysis*, 13(12), 1447-1452. (Available at: [\[Link\]](#))
- Arjunan, V., & Mohan, S. (2011). Fourier Transform Infrared and FT-Raman Spectra, Assignment, ab initio, DFT and Normal Co-Ordinate Analysis of 2-chloro-4-methylaniline and

2-chloro-6-methylaniline. *Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy*, 79(5), 1834-1842. (Available at: [\[Link\]](#))

- Stankovic, M., et al. (2020). Synthesis and Characterization of cis-/trans-(±)-3-Alkyl-3,4-dihydro-6,7-dimethoxy-1-oxo-1H-isochromene-4-carboxylic Acids. *Molecules*, 25(7), 1673. (Available at: [\[Link\]](#))
- Kieber, R. J., & Willey, J. D. (2001). Analysis of methanol, ethanol and propanol in aqueous environmental matrices. UNCW Institutional Repository. (Available at: [\[Link\]](#))
- Phenomenex. (2025). Guide to Choosing the Correct HPLC Solvent. (Available at: [\[Link\]](#))
- NIST. (n.d.). Methyl Alcohol. NIST Chemistry WebBook. (Available at: [\[Link\]](#))
- Sant'Ana, A. E. G., et al. (2008). Synthesis of (S)-(+)-2-methyl-4-octanol: male-specific compound released by sugarcane weevil *Sphenophorus levis* (coleoptera: curculionidae). *Journal of the Brazilian Chemical Society*, 19(2), 330-334. (Available at: [\[Link\]](#))

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Sources

- 1. Diversity of Chromanol and Chromenol Structures and Functions: An Emerging Class of Anti-Inflammatory and Anti-Carcinogenic Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Natural 6-hydroxy-chromanols and -chromenols: structural diversity, biosynthetic pathways and health implications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. gcms.cz [gcms.cz]
- 4. low/high resolution ¹H proton nmr spectrum of 2-methylpropan-1-ol C₄H₁₀O (CH₃)₂CHCH₂OH analysis interpretation of chemical shifts ppm spin spin line splitting H-1 isobutyl alcohol 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [[docbrown.info](https://www.docbrown.info)]
- 5. NMR Spectroscopy [www2.chemistry.msu.edu]

- [6. rsc.org \[rsc.org\]](#)
- [7. Bioanalytical and Mass Spectrometric Methods for Aldehyde Profiling in Biological Fluids \[mdpi.com\]](#)
- [8. scispace.com \[scispace.com\]](#)
- [9. merckmillipore.com \[merckmillipore.com\]](#)
- [10. Separation of 2-Methoxy-4-methylphenol on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [11. Guide to Choosing the Correct HPLC Solvent | Phenomenex \[phenomenex.com\]](#)
- [12. taylorandfrancis.com \[taylorandfrancis.com\]](#)
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